

An In-depth Technical Guide to Ethyl Perfluorononanoate

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Compound of Interest

Compound Name: Ethyl Perfluorononanoate

CAS No.: 30377-52-7

Cat. No.: B1295229

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of **Ethyl Perfluorononanoate** (PFNA-Et), a fully fluorinated ester with significant implications in material science, environmental research, and as a potential tool in specialized biochemical studies. As a member of the per- and polyfluoroalkyl substances (PFAS) family, its unique physicochemical properties, conferred by the extensive fluorination, render it a subject of considerable interest. This document details its molecular characteristics, synthesis, analytical methodologies, and toxicological profile, with a particular focus on its relevance to professionals in research and development. While direct applications in drug development are not established, this guide explores the broader context of fluorinated compounds in medicinal chemistry and the biological activity of its principal metabolite, perfluorononanoic acid (PFNA), to provide a relevant framework for the target audience.

The Landscape of Per- and Polyfluoroalkyl Substances (PFAS)

Per- and polyfluoroalkyl substances (PFAS) are a large class of synthetic organofluorine compounds characterized by a carbon chain in which most or all hydrogen atoms have been replaced by fluorine.[1] The carbon-fluorine (C-F) bond is one of the strongest in organic chemistry, imparting exceptional chemical and thermal stability to these molecules.[2] This stability has led to their widespread use since the 1950s in a variety of industrial and consumer products, including non-stick coatings, firefighting foams, and as processing aids in fluoropolymer production.[1]

However, the very properties that make PFAS useful also contribute to their persistence in the environment, leading to their designation as "forever chemicals".[3] Certain long-chain PFAS, such as perfluorooctanoic acid (PFOA) and perfluorononanoic acid (PFNA), are known to be ubiquitous environmental contaminants, bioaccumulate in wildlife and humans, and are associated with a range of adverse health effects.[1][4][5] **Ethyl Perfluorononanoate**, as an ester of PFNA, is an important derivative within this chemical class.

Core Molecular Profile of Ethyl Perfluorononanoate

Ethyl Perfluorononanoate (CAS Number: 30377-52-7) is the ethyl ester of heptadecafluorononanoic acid.[6][7] Its structure consists of a nine-carbon perfluorinated chain attached to an ethyl ester group.

- Molecular Formula: $C_{11}H_5F_{17}O_2$ [8][9]
- Molecular Weight: 492.13 g/mol [8][9]
- IUPAC Name: ethyl 2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9-heptadecafluorononanoate[6][10]
- Synonyms: Ethyl heptadecafluorononanoate, Heptadecafluorononanoic acid ethyl ester, Perfluorononanoic acid ethyl ester, Ethyl perfluoropelargonate.[6][9][11]

Caption: 2D structure of **Ethyl Perfluorononanoate**.

Physicochemical Properties

The extensive fluorination of the alkyl chain imparts unique properties to **Ethyl Perfluorononanoate**, including high density, low surface tension, and both hydrophobic and

lipophobic characteristics. These properties are critical for its industrial applications and influence its environmental fate and transport.

Property	Value	Source(s)
Molecular Weight	492.13 g/mol	[8][9]
Appearance	Colorless to almost colorless clear liquid	[9]
Density	~1.605 - 1.61 g/cm ³ (Predicted/Experimental)	[10][12]
Boiling Point	158 °C (at 760 mmHg)	[9]
192.8 °C (at 760 mmHg)	[10]	
105 °C (at 20 Torr)	[12]	
84-85 °C (at 15 mmHg)	[13]	
Refractive Index	1.3080 to 1.3120	[11][13]
Purity (Commercial)	≥ 98% (GC)	[9]
Storage Conditions	2 - 8 °C	[9]

Note: Discrepancies in reported boiling points may be due to different experimental conditions or purities.

Synthesis and Manufacturing

While specific, proprietary industrial synthesis methods may vary, the most direct and common laboratory-scale synthesis of **Ethyl Perfluorononanoate** is via Fischer esterification of its corresponding carboxylic acid, Perfluorononanoic acid (PFNA). This reaction involves treating PFNA with ethanol in the presence of a strong acid catalyst.



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Caption: Generalized workflow for the synthesis of **Ethyl Perfluorononanoate**.

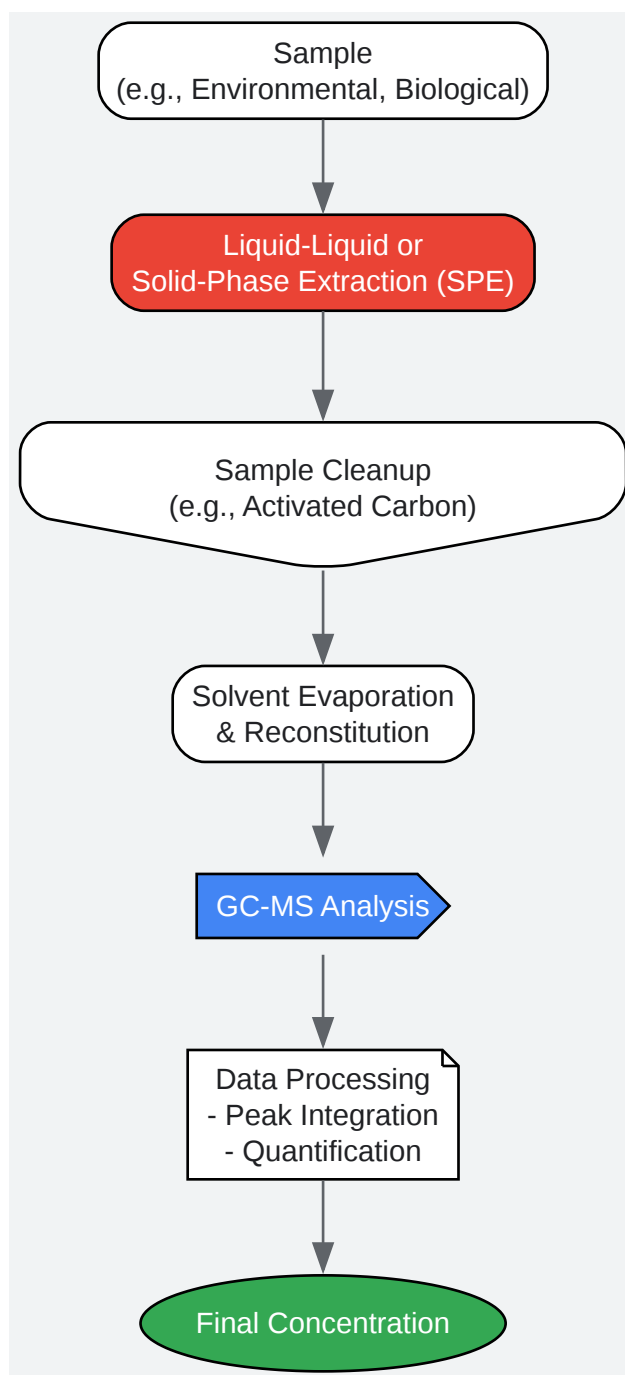
Representative Laboratory Synthesis Protocol

The following protocol is a representative example based on standard Fischer esterification procedures for fluorinated carboxylic acids.^[14]

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add Perfluorononanoic acid (1.0 eq), absolute ethanol (10-20 eq, serving as both reactant and solvent), and a catalytic amount of concentrated sulfuric acid (e.g., 0.05 eq).
- **Reaction:** Heat the mixture to reflux and maintain for 4-12 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) by observing the disappearance of the starting carboxylic acid.
- **Workup:** After cooling to room temperature, slowly pour the reaction mixture into a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent, such as diethyl ether or ethyl acetate (3x volumes).
- **Washing & Drying:** Combine the organic layers and wash sequentially with water and brine. Dry the organic phase over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the solvent under reduced pressure. The crude product is then purified by vacuum distillation to yield pure **Ethyl Perfluorononanoate**.

Analytical Methodologies

The analysis of **Ethyl Perfluorononanoate**, particularly at trace levels in complex matrices, typically employs chromatographic techniques coupled with mass spectrometry. Due to its volatility, Gas Chromatography-Mass Spectrometry (GC-MS) is a highly effective method.



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Caption: General workflow for the analysis of **Ethyl Perfluorononanoate**.

Standard GC-MS Protocol for Quantification

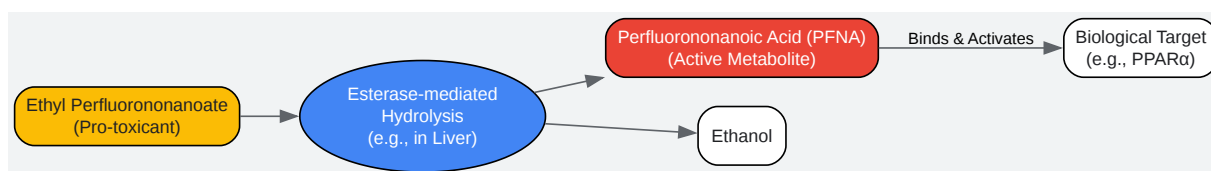
This protocol is adapted from established methods for analyzing volatile and semi-volatile fluorinated compounds.[15][16][17]

- Sample Preparation:
 - Extraction: Extract the analyte from the sample matrix using an appropriate solvent (e.g., ethyl acetate, dichloromethane). Solid-phase extraction (SPE) may be used for aqueous samples to concentrate the analyte.[\[18\]](#)
 - Cleanup: For complex matrices, a cleanup step using activated carbon or silica may be necessary to remove interferences.[\[15\]](#)
 - Solvent Exchange & Concentration: The extract is concentrated under a gentle stream of nitrogen and reconstituted in a known volume of a suitable solvent (e.g., ethyl acetate). An internal standard is added for accurate quantification.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 7890B GC system or equivalent.
 - Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or similar non-polar column.
 - Injector: 250 °C, Splitless mode.
 - Oven Program: Initial temperature 50 °C (hold 2 min), ramp at 10 °C/min to 280 °C (hold 5 min).
 - Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer Conditions:
 - Mass Spectrometer: Agilent 5977A MSD or equivalent.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Temperatures: Transfer Line 280 °C, Ion Source 230 °C.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for high sensitivity and specificity, targeting characteristic fragment ions of **Ethyl Perfluorononanoate**.

- **Data Analysis:** The compound is identified by its retention time and the presence of target ions. Quantification is performed by comparing the integrated peak area of the analyte to that of the internal standard against a calibration curve.

Biological Activity and Toxicological Profile

Direct toxicological data for **Ethyl Perfluorononanoate** is limited. However, in biological systems, esters are often susceptible to hydrolysis by esterase enzymes. It is therefore highly probable that **Ethyl Perfluorononanoate** is metabolized in vivo to ethanol and its corresponding carboxylic acid, Perfluorononanoic acid (PFNA).[2] The toxicological profile of the ester is thus largely inferred from the well-documented effects of PFNA.



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Caption: Postulated metabolic activation of **Ethyl Perfluorononanoate**.

PFNA is a persistent and bioaccumulative compound.[5] Studies in animal models have demonstrated several adverse effects:

- **Hepatotoxicity:** Like other long-chain perfluoroalkyl acids, PFNA causes liver enlargement (hepatomegaly) in rodents.[5]
- **Developmental Toxicity:** In-utero exposure to PFNA in mice has been shown to cause high neonatal mortality and developmental delays in surviving offspring.[5]
- **Endocrine Disruption:** PFNA has been shown to cause endocrine disruption.[4]
- **PPAR α Activation:** A key mechanism of PFNA's toxicity is the potent activation of the peroxisome proliferator-activated receptor alpha (PPAR α).[5] This nuclear receptor is a critical regulator of lipid metabolism. Its activation by PFNA can lead to perturbations in fatty

acid transport and metabolism, which is relevant to drug development professionals as PPARs are important therapeutic targets.[4]

Given these findings, **Ethyl Perfluorononanoate** should be handled with appropriate safety precautions, including the use of personal protective equipment and working in a well-ventilated area to avoid inhalation and skin contact.[6]

Applications in Research and Drug Development

While **Ethyl Perfluorononanoate** is not used as a therapeutic agent, its properties and the broader class of fluorinated molecules are highly relevant to the scientific and drug development community.

- **Material Science:** Its primary use is in the formulation of specialty materials, including surfactants, emulsifiers, and water- and oil-repellent coatings, leveraging its exceptional stability and low surface energy.[9]
- **Research Chemical:** It serves as a useful fluorinated biochemical for research purposes and as an analytical standard for environmental monitoring of PFAS.[9]
- **Relevance to Medicinal Chemistry:** The introduction of fluorine or fluorinated groups into drug candidates is a common strategy to enhance metabolic stability, bioavailability, and binding affinity.[19][20] Studying compounds like **Ethyl Perfluorononanoate** provides insights into the behavior of highly fluorinated moieties.
- **Drug Delivery Platforms:** Perfluorocarbons, due to their inert and hydrophobic nature, are key components of nanoemulsions used for drug delivery and as imaging agents.[21] While **Ethyl Perfluorononanoate** itself is not a primary choice for these systems, the principles of formulating and stabilizing such perfluorinated liquids are directly applicable.

Conclusion

Ethyl Perfluorononanoate is a specialized chemical defined by its perfluorinated structure. Its core value lies in its stability and unique surface properties, which are exploited in material science. For researchers in the life sciences and drug development, its significance is twofold: first, as a member of the environmentally persistent and toxicologically relevant PFAS class, and second, as a model compound for understanding the behavior of highly fluorinated

molecules. Its primary biological activity is likely mediated through its hydrolysis to PFNA, a potent activator of the PPAR α nuclear receptor. A thorough understanding of its synthesis, analysis, and toxicological potential is essential for its safe handling and for contextualizing its role in both industrial applications and environmental science.

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